

Purification of Diethyl Pyridine-3,5-dicarboxylate by Recrystallization: Application Notes and Protocols

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Compound of Interest

Compound Name: Diethyl pyridine-3,5-dicarboxylate

Cat. No.: B188992

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This document provides detailed application notes and a comprehensive protocol for the purification of **diethyl pyridine-3,5-dicarboxylate** via recrystallization. This procedure is designed to enhance the purity of the compound, a critical step for its application in pharmaceutical synthesis and materials science.

Introduction

Diethyl pyridine-3,5-dicarboxylate is a key intermediate in the synthesis of various pharmacologically active molecules and functional polymers. The purity of this compound is paramount to ensure the desired reaction outcomes, yield, and safety profile of the final products. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the target compound and its impurities in a selected solvent or solvent system at varying temperatures. This protocol outlines a systematic approach to purify **diethyl pyridine-3,5-dicarboxylate**, ensuring high purity suitable for demanding research and development applications.

Data Presentation

The physical and solubility properties of **diethyl pyridine-3,5-dicarboxylate** are crucial for developing an effective recrystallization protocol. The following table summarizes key data for

this compound.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[1]
Molecular Weight	223.23 g/mol	[2]
Appearance	White to light yellow powder/crystal	[2]
Melting Point	49.0 to 53.0 °C	[2]
Boiling Point	117 °C @ 0.5 mmHg	[2]
Solubility	Soluble in Methanol	[2]
Purity (Typical)		
Crude Purity	User-defined based on synthesis	
Purity after Recrystallization	To be determined experimentally	
Recrystallization Yield	To be determined experimentally	

Experimental Protocols

This section details the recommended procedure for the recrystallization of **diethyl pyridine-3,5-dicarboxylate**. The selection of an appropriate solvent is critical for successful purification. Based on the purification of structurally similar compounds, such as diethyl pyridine-2,5-dicarboxylate and diethyl 1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylate, a mixed solvent system of diethyl ether and hexane or a single solvent system using ethanol are proposed.[3] [4] Researchers should perform small-scale trials to determine the optimal solvent system for their specific crude material.

Potential Recrystallization Solvents:

- System 1: Diethyl ether / Hexane

- System 2: Ethanol

Protocol for Recrystallization using Diethyl Ether / Hexane

- **Dissolution:** In a fume hood, place the crude **diethyl pyridine-3,5-dicarboxylate** into an appropriately sized Erlenmeyer flask. Add a minimal amount of diethyl ether at room temperature to dissolve the solid completely. Gentle swirling or stirring can aid dissolution.
- **Insolubility Check:** If insoluble impurities are present, perform a hot filtration. To do this, heat the solution gently and filter it through a pre-warmed funnel with fluted filter paper into a clean flask.
- **Inducing Crystallization:** To the clear filtrate, slowly add hexane (a non-solvent) dropwise while gently swirling the flask. Continue adding hexane until the solution becomes slightly turbid.
- **Crystal Growth:** If turbidity persists, add a few drops of diethyl ether to redissolve the precipitate and obtain a clear solution. Cover the flask and allow it to cool slowly to room temperature. For optimal crystal growth, the flask can then be placed in an ice bath or a refrigerator.
- **Isolation of Crystals:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of cold hexane to remove any residual soluble impurities.
- **Drying:** Dry the crystals under vacuum to remove all traces of solvent.
- **Analysis:** Determine the melting point and purity of the recrystallized product and calculate the percentage yield.

Protocol for Recrystallization using Ethanol

- **Dissolution:** In a fume hood, add the crude **diethyl pyridine-3,5-dicarboxylate** to an Erlenmeyer flask. Add a minimal amount of ethanol and heat the mixture gently on a hot plate with stirring until the solid is completely dissolved. Avoid boiling the solvent.

- **Hot Filtration (if necessary):** If any insoluble impurities are observed in the hot solution, perform a hot filtration as described in the previous protocol.
- **Crystallization:** Remove the flask from the heat and allow it to cool slowly to room temperature. The rate of cooling will influence the size of the crystals. Slower cooling generally results in larger, purer crystals.
- **Complete Crystallization:** To maximize the yield, place the flask in an ice bath for approximately 30 minutes to induce further crystallization.
- **Isolation and Washing:** Collect the crystals by vacuum filtration and wash them with a small portion of ice-cold ethanol.
- **Drying:** Dry the purified crystals under vacuum.
- **Analysis:** Characterize the recrystallized product by measuring its melting point and purity, and calculate the overall yield of the recrystallization process.

Common Impurities

The nature of impurities will depend on the synthetic route used to prepare the **diethyl pyridine-3,5-dicarboxylate**. Common impurities may include:

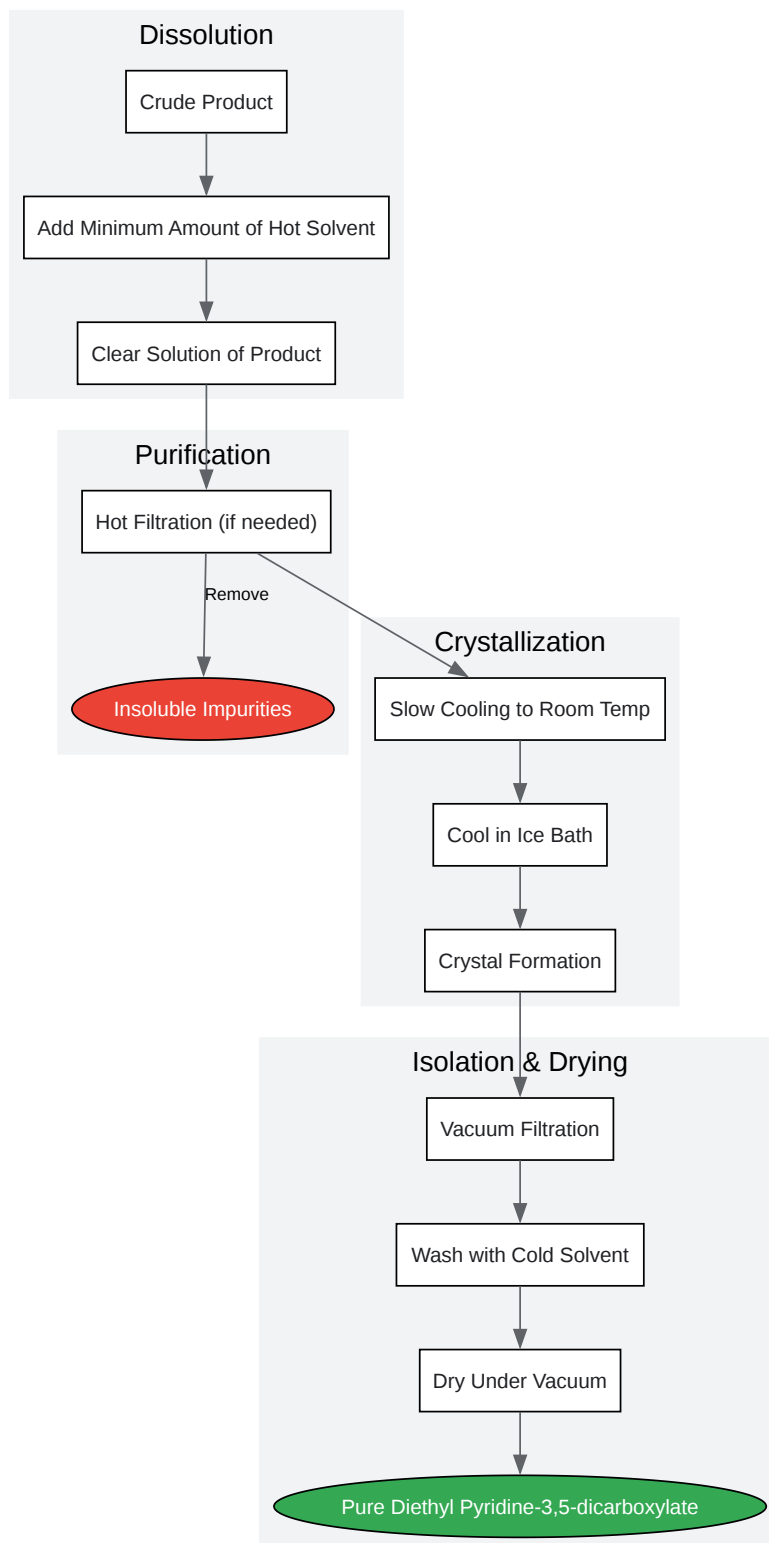
- **Unreacted Starting Materials:** Such as 3,5-pyridinedicarboxylic acid.
- **Mono-esterified Product:** Ethyl 5-(carboxy)pyridine-3-carboxylate.
- **Residual Solvents:** From the synthesis and workup steps (e.g., toluene, pyridine).
- **Byproducts from Side Reactions.**

The recrystallization process is designed to effectively remove these types of impurities.

Visualizations

Experimental Workflow for Recrystallization

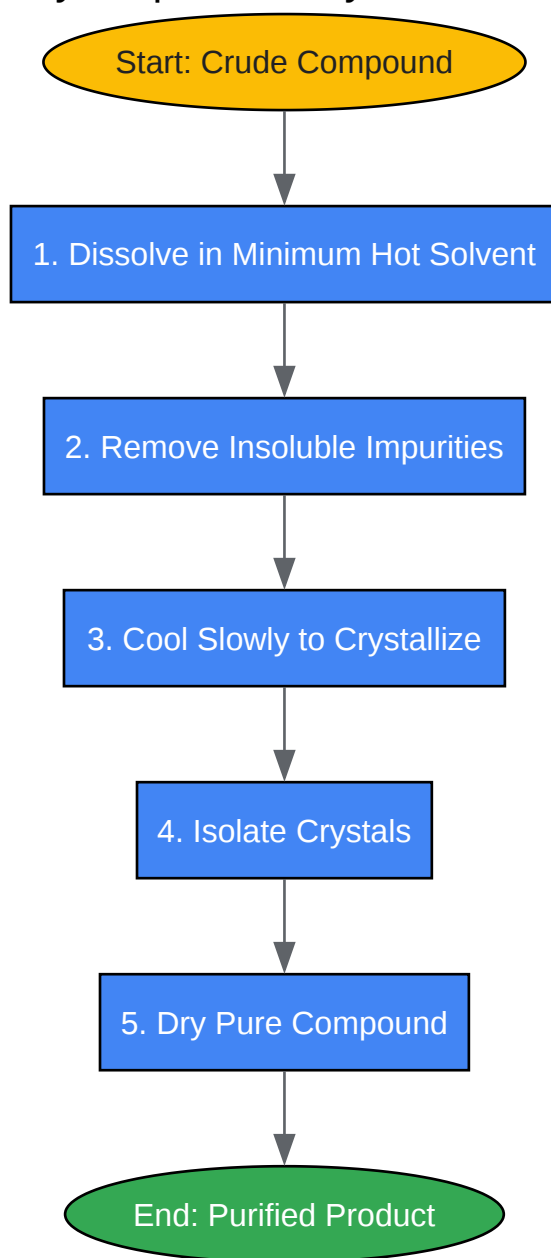
Recrystallization Workflow for Diethyl Pyridine-3,5-dicarboxylate

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Caption: Workflow for the purification of **diethyl pyridine-3,5-dicarboxylate** by recrystallization.

Logical Relationship of Recrystallization Steps

Key Steps in Recrystallization



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Caption: Logical progression of steps for successful recrystallization.

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